

Essential Safety and Handling Information

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Compound of Interest

Compound Name: Chlorothalonil

Cat. No.: B1668833

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Before initiating any disposal procedure, it is imperative to handle **chlorothalonil** and its waste with appropriate personal protective equipment (PPE) to minimize exposure.

Personal Protective Equipment (PPE) Requirements:

- Eye Protection: Wear safety goggles or a face shield.[4]
- Skin Protection: Use chemical-resistant gloves (e.g., PVC, nitrile rubber), cotton overalls buttoned to the neck and wrist, and chemical-resistant footwear.[4][5][6] An apron or full-body suit may be necessary depending on the task.[5]
- Respiratory Protection: In areas with inadequate ventilation or when handling powders, use a disposable face mask or a suitable respirator to avoid inhaling dust or spray mist.[2][4]

Always work in a well-ventilated area and have access to an emergency eyewash station and safety shower.[5][6] Do not eat, drink, or smoke in areas where **chlorothalonil** is handled or stored.[4]

Disposal Protocols

The proper disposal method depends on the form of the waste: unused product, empty containers, or spill-contaminated materials.

Protocol 1: Disposal of Unused or Excess Chlorothalonil

Pesticide wastes are considered toxic, and their improper disposal is a violation of federal law.
[7]

- **Prioritize Use:** The preferred method for managing excess **chlorothalonil** is to use it according to the label instructions.[7] Do not dispose of undiluted chemicals on-site.[4]
- **Regulatory Consultation:** If the product cannot be used, it must be disposed of as hazardous waste.[1] Contact your state's pesticide or environmental control agency, or a hazardous waste representative at the nearest EPA regional office for guidance.[7][8]
- **Professional Disposal:** Arrange for a reputable, licensed hazardous waste disposal contractor to collect and manage the waste.[3][4] Store the waste in its original, tightly closed container in a locked, cool, dry, and well-ventilated area pending disposal.[5][6]
- **Prohibition:** Never dispose of **chlorothalonil** waste by pouring it into drains, sewers, or onto the ground, as this can lead to groundwater contamination and is very toxic to aquatic life.[3][4][9]

Protocol 2: Disposal of Empty Containers

Empty containers may retain product residue and must be handled carefully to prevent exposure and environmental contamination.

- **Decontamination:** Do not reuse or refill the container.[7][9] Decontaminate the container by triple rinsing or, preferably, pressure rinsing.[4][10]
- **Rinsate Collection:** Add the rinsate (the liquid from rinsing) to the application spray tank for use, as it contains product.[4]
- **Render Unusable:** After rinsing, make the container unusable by puncturing, crushing, or breaking it.[2][4] This prevents accidental reuse.
- **Final Disposal:**
 - **Recycling:** Offer the clean, punctured container to a recycler or a designated collection point if available.[4][9]
 - **Landfill:** If recycling is not an option, dispose of the container in a sanitary or local authority landfill.[4][10]

- Burial (No Landfill): If no landfill is available, bury the container in a designated disposal pit at a depth below 500 mm. This pit must be located away from waterways, desirable vegetation, and tree roots.[4]
- Incineration: Do not burn empty containers or the product.[4]

Protocol 3: Disposal of Spill-Contaminated Materials

Immediate and correct response to a spill is crucial to prevent wider contamination and exposure.

- Control and Evacuate: Evacuate all non-essential personnel from the spill area.[1]
- Ventilate: Ensure the area is well-ventilated.[5]
- Contain Spill: Prevent the spilled material from entering drains, sewers, or waterways by creating a bund with absorbent material.[1][4]
- Absorb and Collect:
 - For liquid spills, use an inert absorbent material such as sand, earth, or vermiculite.[1]
 - For solid spills, use dry cleanup procedures.[2] Carefully sweep or vacuum the material, avoiding dust generation.[2] A vacuum fitted with a HEPA filter is recommended.[2]
- Package Waste: Place all collected contaminated material (absorbent, soil, cleaning cloths) into suitable, sealable, and clearly labeled drums or containers for disposal.[1][4]
- Decontaminate Area: Wash the spill area with a strong detergent and water.[5] Collect the cleaning water and absorbents for disposal as hazardous waste.[5]
- Professional Disposal: Dispose of the sealed containers of contaminated material through a licensed hazardous waste contractor.[4]

Quantitative Data Summary

Parameter	Specification	Source
PPE Required	Safety goggles, chemical-resistant gloves, overalls, respirator (as needed).	[2][4][5]
Container Rinsing	Triple rinse or pressure rinse.	[4][10]
On-Site Burial Depth	Below 500 mm in a designated pit.	[4]
Aquatic Buffer Zone (Ground Application)	25 feet from marine/estuarine water bodies.	[7][8]
Aquatic Buffer Zone (Aerial Application)	150 feet from marine/estuarine water bodies.	[7][8]

Chlorothalonil Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **chlorothalonil** waste in a laboratory or research setting.

Caption: Workflow for **Chlorothalonil** Waste Disposal.

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